

Molecular weight and formula of 2,4-Difluoro-5-nitroaniline

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Compound of Interest

Compound Name: 2,4-Difluoro-5-nitroaniline

Cat. No.: B173925

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Technical Guide: 2,4-Difluoro-5-nitroaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical and physical properties of **2,4-Difluoro-5-nitroaniline**, a key intermediate in the synthesis of various pharmaceutical and agrochemical compounds. This document includes its molecular characteristics, representative experimental protocols for synthesis, and logical workflows.

Core Properties of 2,4-Difluoro-5-nitroaniline

2,4-Difluoro-5-nitroaniline is a substituted aniline compound characterized by the presence of two fluorine atoms and a nitro group attached to the benzene ring. These functional groups significantly influence its reactivity and make it a versatile building block in organic synthesis.

Quantitative Data Summary

The key physicochemical properties of **2,4-Difluoro-5-nitroaniline** are summarized in the table below for easy reference and comparison.

Property	Value	References
Chemical Formula	C ₆ H ₄ F ₂ N ₂ O ₂	[1][2][3]
Molecular Weight	174.11 g/mol	[2][3]
CAS Number	123344-02-5	[3][4][5]
Appearance	Orange to brown powder/crystal	[2]
Melting Point	106-110 °C (Isomer: 4,5-Difluoro-2-nitroaniline)	[2]
Storage	Room temperature, inert atmosphere, dark place	[3]

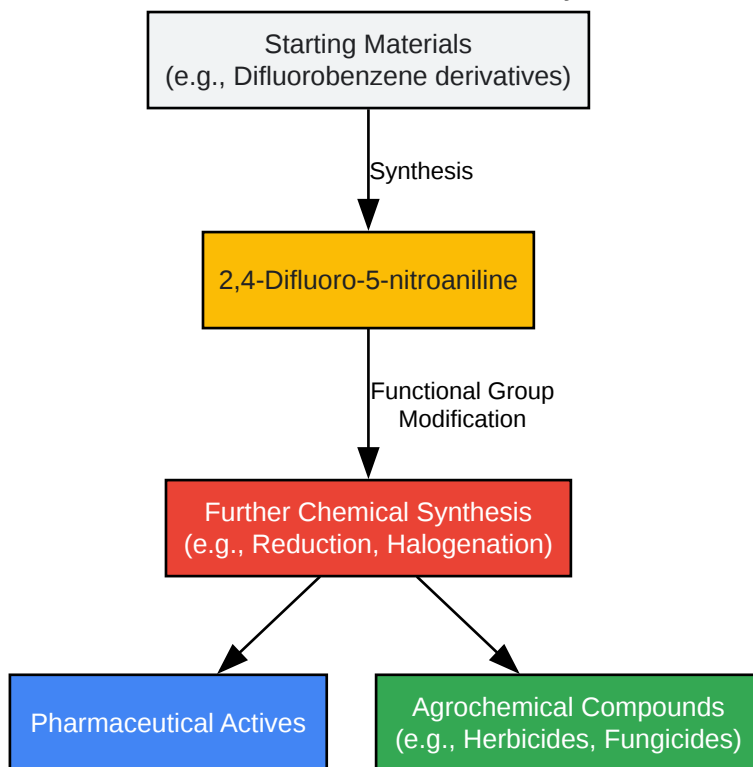
Synthesis and Experimental Protocols

The synthesis of fluorinated nitroanilines often involves either the selective reduction of a dinitro precursor or the nitration of a difluoroaniline. Below are representative diagrams and a detailed experimental protocol adapted from related compounds, illustrating a common synthetic approach.

Logical Workflow: Role as a Chemical Intermediate

2,4-Difluoro-5-nitroaniline serves as a crucial starting material or intermediate in multi-step organic syntheses. Its functional groups—the amino and nitro groups—can be readily modified to build more complex molecular architectures.

Logical Flow: 2,4-Difluoro-5-nitroaniline as a Synthetic Intermediate



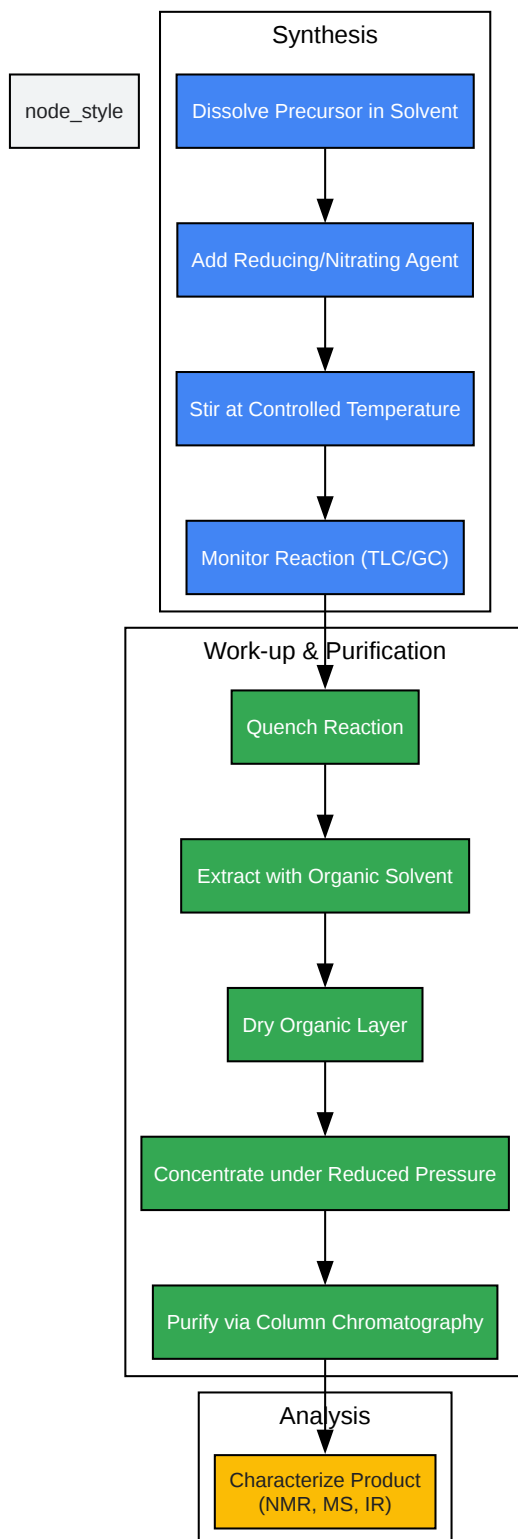
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Caption: Role of **2,4-Difluoro-5-nitroaniline** as a key intermediate.

General Synthesis Workflow

The following diagram outlines a typical laboratory workflow for the synthesis and purification of a nitroaniline derivative.

General Experimental Workflow: Synthesis and Purification

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